

Introduction: The Strategic Value of β -Ketonitriles in Complex Synthesis

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Compound of Interest

Compound Name: 2,4,4-Trimethyl-3-oxopentanenitrile

CAS No.: 29509-04-4

Cat. No.: B1266162

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β -Ketonitriles, a class of organic compounds characterized by the presence of both a ketone and a nitrile functional group, represent highly versatile and valuable building blocks in modern organic synthesis.^[1] Their dual functionality provides a rich reactivity profile, enabling them to serve as precursors to a wide array of complex molecules, particularly the heterocyclic compounds that form the core scaffolds of many pharmaceutical agents.^[1] This guide focuses on a specific, sterically hindered member of this class: **2,4,4-Trimethyl-3-oxopentanenitrile**. As a Senior Application Scientist, this document aims to provide researchers, scientists, and drug development professionals with a comprehensive technical overview, grounded in established chemical principles and field-proven insights. We will delve into its core properties, synthesis, reactivity, and potential applications, emphasizing the causal relationships that govern its chemical behavior and utility.

Core Properties of 2,4,4-Trimethyl-3-oxopentanenitrile

2,4,4-Trimethyl-3-oxopentanenitrile is a specialized β -ketonitrile featuring a bulky tert-butyl group adjacent to the ketone and a methyl group on the α -carbon. This substitution pattern significantly influences its reactivity and physical properties.

Molecular Structure:

Caption: 2D Structure of **2,4,4-Trimethyl-3-oxopentanenitrile**

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
Molecular Weight	139.19 g/mol	[2]
Molecular Formula	C ₈ H ₁₃ NO	[2]
CAS Number	29509-04-4	[2]
Boiling Point	87°C @ 11 Torr	[3]

Synthesis and Mechanistic Insights

The primary and most effective method for synthesizing β -ketonitriles, including **2,4,4-Trimethyl-3-oxopentanenitrile**, is a base-catalyzed condensation reaction between an ester and a nitrile.[1] This transformation is a variant of the classic Claisen condensation.

The Underlying Chemistry: A Guided Tour

The reaction mechanism hinges on the acidity of the α -proton of the nitrile. A strong, non-nucleophilic base is required to deprotonate this carbon, creating a resonance-stabilized carbanion. This choice is critical; a weaker base would not be sufficient to generate the nucleophile in adequate concentration, while a nucleophilic base could lead to unwanted side reactions with the ester. Sodium hydride (NaH) is an excellent choice as it is a powerful, non-nucleophilic base, and the hydrogen gas byproduct evolves from the reaction, driving the equilibrium forward.

The generated nitrile anion then acts as a potent nucleophile, attacking the electrophilic carbonyl carbon of the ester (methyl pivalate). This step forms a tetrahedral intermediate which subsequently collapses, eliminating the methoxide leaving group to yield the sodium salt of the target β -ketonitrile. An acidic workup is then necessary to protonate the enolate and afford the final product. The use of an aprotic solvent like toluene is crucial to prevent the quenching of the strong base and any anionic intermediates.

Experimental Protocol: Synthesis of 2,4,4-Trimethyl-3-oxopentanenitrile

The following protocol is adapted from established patent literature.^[3]

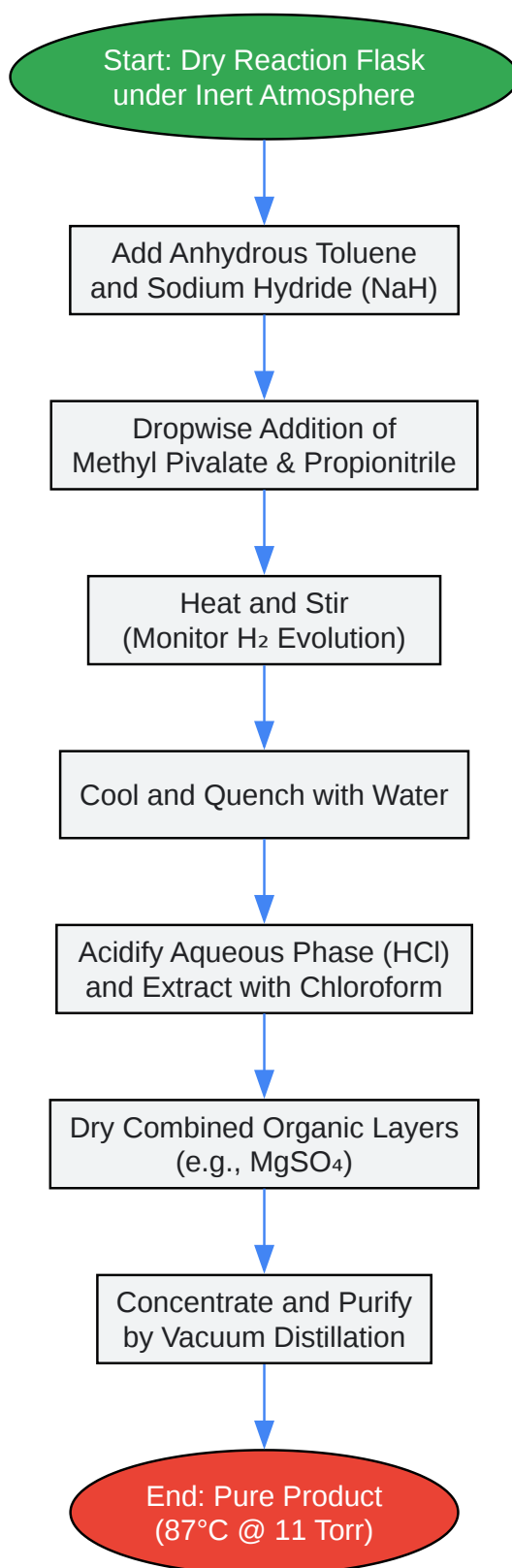
Materials:

- Methyl pivalate
- Propionitrile
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Toluene
- Hydrochloric acid (HCl), concentrated
- Chloroform
- Water (deionized)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser with a drying tube, and a dropping funnel is set up under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Charging:** Anhydrous toluene is added to the flask, followed by the cautious addition of sodium hydride. The suspension is stirred.
- **Addition of Reactants:** A mixture of methyl pivalate and propionitrile is added dropwise from the dropping funnel to the stirred suspension of sodium hydride in toluene. The rate of addition should be controlled to manage the evolution of hydrogen gas.
- **Reaction:** The reaction mixture is heated (e.g., to 60°C) and stirred until the evolution of hydrogen gas ceases, indicating the completion of the condensation.^[3]

- Workup - Quenching and Extraction: The reaction mixture is cooled in an ice bath. Water is carefully added to quench any unreacted sodium hydride.^[3] The aqueous phase is separated and acidified with concentrated HCl to a pH of approximately 2-3.^[3] The precipitated oil is separated, and the aqueous layer is extracted with chloroform.^[3]
- Drying and Concentration: The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by vacuum distillation. **2,4,4-trimethyl-3-oxopentanenitrile** is collected at 87°C / 11 Torr, yielding a colorless oil.^[3] A reported yield for this procedure is 81.2%.^{[1][3]}



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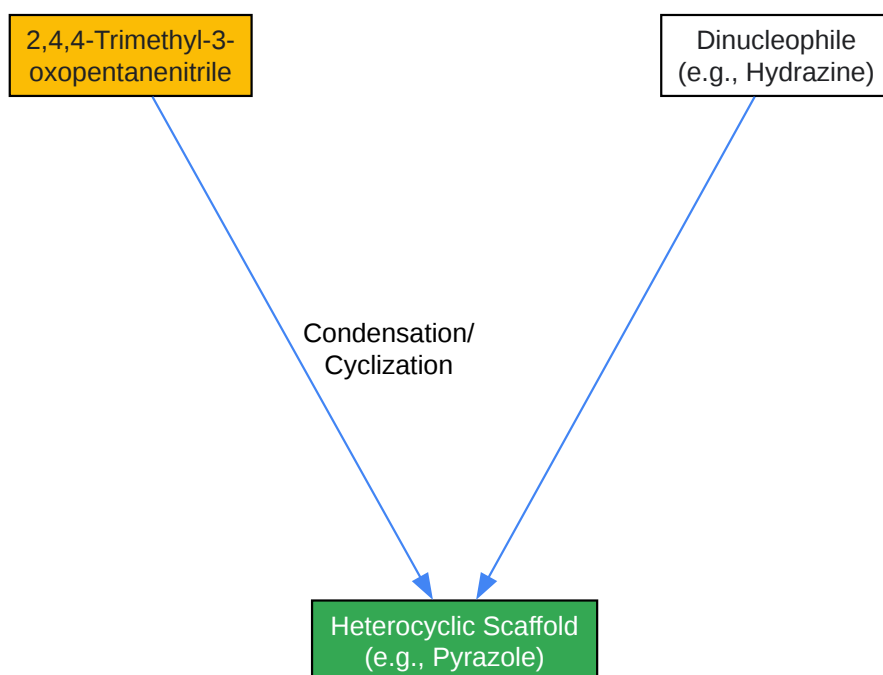
Caption: General workflow for the synthesis of **2,4,4-trimethyl-3-oxopentanenitrile**.

Synthetic Utility in Drug Discovery and Development

The true value of **2,4,4-Trimethyl-3-oxopentanenitrile** lies in its potential as a versatile intermediate for constructing more complex molecular architectures, a critical task in drug discovery.

A Gateway to Heterocycles

The ketone and nitrile functionalities are ripe for participation in a variety of cyclization and condensation reactions. This makes β -ketonitriles ideal precursors for a multitude of heterocyclic systems that are prevalent in medicinal chemistry.^[1] For instance, condensation with dinucleophiles like hydrazine or amidines can form five- and six-membered heterocycles such as pyrazoles and pyrimidines.^[1] The related compound, 4,4-dimethyl-3-oxopentanenitrile, is a documented precursor in the synthesis of 3-amino-5-tert-butylisoxazole, a key intermediate for the herbicide isouron.^[4] This highlights the industrial relevance of this class of molecules.



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Caption: Role as a precursor in heterocyclic synthesis.

The Role of the Nitrile and Tert-Butyl Groups in Medicinal Chemistry

The nitrile group is a common pharmacophore in many approved drugs.^[5] It is relatively small, polar, and can act as a hydrogen bond acceptor. Critically, the nitrile group is generally robust and resistant to metabolic degradation, which can improve the pharmacokinetic profile of a drug candidate.^{[5][6]} It can enhance binding to target proteins and modulate the overall electronic properties of a molecule.^[6]

The tert-butyl group is another strategically important feature. Its large, sterically demanding nature can be used to confer metabolic stability by shielding adjacent, more labile parts of a molecule from enzymatic degradation. It can also serve as a lipophilic anchor, promoting binding to hydrophobic pockets in protein targets. The incorporation of bulky alkyl groups is a well-established strategy in drug design to improve potency and selectivity.

Safety, Handling, and Storage

While specific toxicological data for **2,4,4-trimethyl-3-oxopentanenitrile** is not extensively published, data from structurally similar compounds like 4,4-dimethyl-3-oxopentanenitrile (Pivaloylacetone nitrile) and 4-methyl-3-oxopentanenitrile provide a basis for safe handling procedures.^{[7][8]}

Hazard Statement	GHS Classification (based on analogs)	Source
Acute Toxicity, Oral	Toxic if swallowed	[8]
Skin Corrosion/Irritation	Causes skin irritation	[8]
Eye Damage/Irritation	Causes serious eye irritation	[8]
Acute Toxicity, Dermal	Harmful in contact with skin	[7]
Acute Toxicity, Inhalation	Harmful if inhaled	[7]
Respiratory Irritation	May cause respiratory irritation	[7][9]

Recommended Handling Procedures:

- Engineering Controls: Work should be conducted in a well-ventilated laboratory fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.[8]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of any vapors or dust. Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[10][11]

Conclusion and Future Outlook

2,4,4-Trimethyl-3-oxopentanenitrile is more than just a chemical compound; it is a strategic tool for the synthesis of complex organic molecules. Its molecular weight of 139.19 g/mol belies a rich chemical potential derived from its dual ketone and nitrile functionalities, further modulated by its unique substitution pattern. The synthetic protocols for its creation are well-established, offering high yields and scalability. For researchers in drug discovery and materials science, this molecule offers a robust starting point for creating novel heterocyclic systems and other complex architectures. As the demand for new chemical entities with tailored properties continues to grow, the utility of versatile and strategically designed building blocks like **2,4,4-**

trimethyl-3-oxopentanenitrile is set to increase, solidifying its place in the modern synthetic chemist's toolkit.

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